5-Chloro-2-hydrazinopyrimidine as a precursor for pyrazolopyrimidines

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Compound of Interest

Compound Name:	*5-Chloro-2-hydrazinopyrimidine*
CAS No.:	*823-90-5*
Cat. No.:	*B1357129*

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Application Note: **5-Chloro-2-hydrazinopyrimidine** as a Strategic Precursor for Pyrazolo[1,5-a]pyrimidine Scaffolds

Executive Summary

Pyrazolopyrimidines are privileged scaffolds in medicinal chemistry, serving as bioisosteres of purines and exhibiting potent inhibitory activity against a spectrum of kinases (e.g., CDK2, PI3K, EGFR). While the pyrazolo[3,4-d]pyrimidine isomer (e.g., Ibrutinib core) is widely recognized, the pyrazolo[1,5-a]pyrimidine isomer is equally critical, offering unique vectors for chemical space exploration.

This guide details the utilization of **5-chloro-2-hydrazinopyrimidine** as a robust precursor for accessing 6-functionalized pyrazolo[1,5-a]pyrimidines. Unlike standard routes that build the pyrimidine ring onto a pyrazole, this protocol leverages the pre-existing pyrimidine core, using the 2-hydrazino moiety for cyclization and the 5-chloro group as a versatile handle for late-stage diversification via palladium-catalyzed cross-coupling.

Chemical Logic & Mechanism

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The Regioselectivity Paradigm

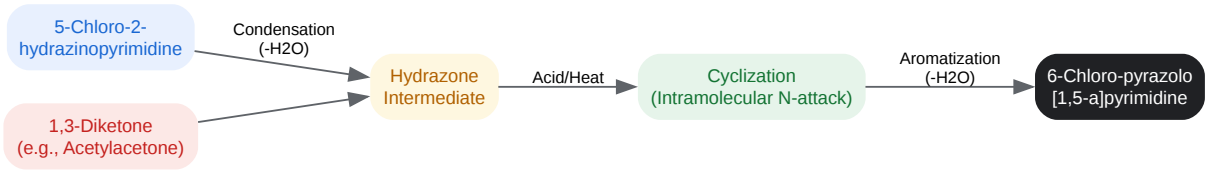
The reaction of 2-hydrazinopyrimidines with 1,3-dielectrophiles (such as

-diketones) is highly regioselective.

- Reaction: The terminal hydrazine nitrogen (

) acts as the primary nucleophile, attacking the most electrophilic carbonyl of the 1,3-dicarbonyl species to form a hydrazone intermediate.
- Cyclization: The ring nitrogen (N1 of the pyrimidine) subsequently attacks the second carbonyl (or nitrile), resulting in ring closure.
- Outcome: This sequence yields the pyrazolo[1,5-a]pyrimidine bicyclic system.[1][2]
  - Note: The "5-chloro" substituent on the starting pyrimidine ring is retained at the 6-position of the final fused system (IUPAC numbering for pyrazolo[1,5-a]pyrimidine).

Mechanistic Pathway



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Figure 1: Mechanistic pathway for the formation of the pyrazolo[1,5-a]pyrimidine core. The 5-chloro handle is preserved for downstream SAR.

Experimental Protocol

This protocol describes the synthesis of 6-chloro-2,4-dimethylpyrazolo[1,5-a]pyrimidine using acetylacetone. This method is scalable and minimizes impurity formation.

Materials

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- Precursor: **5-Chloro-2-hydrazinopyrimidine** (CAS: 27032-63-9).
- Reagent: Acetylacetone (2,4-Pentanedione) (1.2 equivalents).
- Solvent: Ethanol (Absolute) or Methanol.
- Catalyst: Glacial Acetic Acid (Catalytic amount, ~5-10 mol%).

Step-by-Step Methodology

- Charge: In a 100 mL round-bottom flask equipped with a magnetic stir bar and reflux condenser, suspend **5-chloro-2-hydrazinopyrimidine** (1.45 g, 10.0 mmol) in Ethanol (20 mL).
- Addition: Add Acetylacetone (1.23 mL, 12.0 mmol) dropwise to the suspension at room temperature.
- Catalysis: Add Glacial Acetic Acid (0.1 mL). Note: Acid catalysis promotes the initial hydrazone formation and subsequent dehydration.
- Reflux: Heat the reaction mixture to reflux (

) for 3–5 hours.

  - Monitoring: Monitor reaction progress by TLC (Eluent: 30% Ethyl Acetate in Hexanes). The starting hydrazine (polar) should disappear, and a less polar fluorescent spot (product) should appear.
- Cooling & Crystallization: Allow the mixture to cool to room temperature. The product often crystallizes directly from the solution upon cooling.

  - Optimization: If no precipitate forms, cool to

    in an ice bath for 30 minutes.
- Isolation: Filter the solid precipitate under vacuum.
- Washing: Wash the filter cake with cold Ethanol (2 x 5 mL) to remove unreacted diketone and acetic acid.

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- Drying: Dry the solid in a vacuum oven at

  for 4 hours.

Expected Yield: 80–90% Appearance: White to pale yellow needles. Characterization (Typical):

- NMR (DMSO-

  ): Distinct singlets for methyl groups at C2 and C4; aromatic proton at C3 (pyrazole ring) and C7 (pyrimidine ring).

- LC-MS: [M+H]

  consistent with expected mass (approx. 210.6 Da for dimethyl derivative).

Downstream Application: Late-Stage Functionalization

The 6-chloro substituent is a "dummy" group during cyclization but becomes a critical active site for library generation. It is highly reactive in Suzuki-Miyaura cross-coupling reactions due to the electron-deficient nature of the pyrazolopyrimidine ring.

Protocol: Suzuki Coupling at C-6

- Dissolve: 6-Chloro-pyrazolo[1,5-a]pyrimidine (1.0 eq) and Aryl Boronic Acid (1.2 eq) in 1,4-Dioxane/Water (4:1).
- Degas: Sparge with nitrogen for 10 minutes.
- Catalyst: Add

  (5 mol%) and

  (3.0 eq).

- Heat: Stir at

  for 2–4 hours under inert atmosphere.

- Result: Rapid access to a library of 6-aryl-pyrazolopyrimidines for kinase screening.

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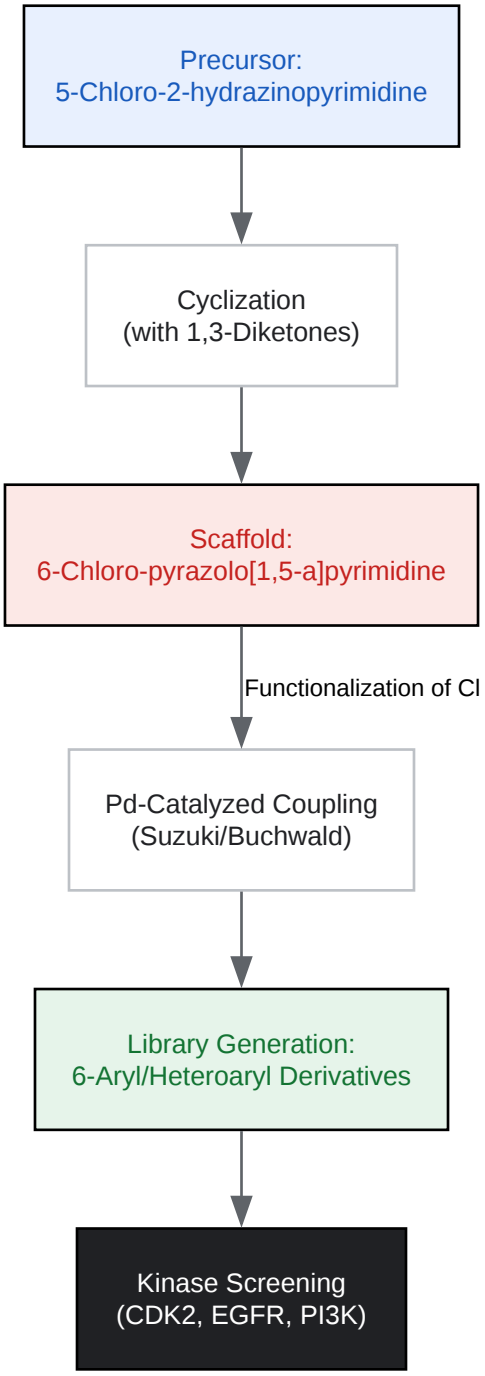
Strategic Workflow & Data Summary

Comparison of Electrophiles

Electrophile	Reaction Product	Key Feature
Acetylacetone	2,4-Dimethyl-6-chloro-pyrazolo[1,5-a]pyrimidine	Standard scaffold; lipophilic methyls.
Ethyl Acetoacetate	2-Methyl-4-hydroxy-6-chloro-pyrazolo[1,5-a]pyrimidine	4-OH group allows chlorination ( ) & .
Malononitrile	2-Amino-3-cyano-6-chloro-pyrazolo[1,5-a]pyrimidine	Highly functionalized; access to tricyclic systems.
DMA-DMA	Unsubstituted pyrazole ring (after hydrolysis/cyclization)	Minimal steric bulk.

Development Workflow

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Figure 2: Strategic workflow for drug discovery. The 5-chloro group serves as the pivot point for diversity.

Safety & Handling

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- Hydrazine Toxicity: **5-Chloro-2-hydrazinopyrimidine** is a hydrazine derivative. It is potentially toxic and a skin sensitizer. Handle in a fume hood with nitrile gloves.
- Explosion Hazard: While stable, hydrazine derivatives can decompose exothermically. Avoid heating dry solids above their melting points.
- Waste: Segregate halogenated organic waste.

References

- Regioselective Synthesis: Aggarwal, R., et al. "Regioselective synthesis of some new pyrazolo[1,5-a]pyrimidine derivatives." Journal of Chemical Sciences, 2011.
- Kinase Inhibition (CDK2): Hisham, M., et al. "Design, Synthesis and Molecular Modeling of Pyrazolo[1,5-a]pyrimidine Derivatives as Dual Inhibitors of CDK2 and TRKA Kinases." MDPI Molecules, 2024.
- PI3K Inhibitors: Zagozda, M., et al. "Design, Synthesis, and Development of pyrazolo[1,5-a]pyrimidine Derivatives as a Novel Series of Selective PI3Kδ Inhibitors." International Journal of Molecular Sciences, 2021.
- General Reactivity: Glukhacheva, V.S., et al. "New Reaction Products of Acetylacetone with Semicarbazide Derivatives." ACS Omega, 2021.[3]

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Sources

- 1. Advances in pyrazolo[1,5-a]pyrimidines: synthesis and their role as protein kinase inhibitors in cancer treatment - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. New Reaction Products of Acetylacetone with Semicarbazide Derivatives - PubMed [pubmed.ncbi.nlm.nih.gov]

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